

N-[3-(1-Azepanyl)propyl]-N-methylamine characterization data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Azepan-1-yl)-N-methylpropan-1-amine

CAS No.: 938459-01-9

Cat. No.: B1342422

[Get Quote](#)

An In-Depth Technical Guide to the Characterization of N-[3-(1-Azepanyl)propyl]-N-methylamine

For professionals in the fields of medicinal chemistry, pharmacology, and drug development, the unambiguous structural confirmation and purity assessment of novel or sparsely documented small molecules is a foundational requirement for advancing research. N-[3-(1-Azepanyl)propyl]-N-methylamine, a diamine featuring both a tertiary azepane ring and a secondary N-methylamine, presents a unique analytical challenge. Commercial suppliers note that this compound is often distributed for early discovery research without extensive analytical data, placing the onus of rigorous characterization squarely on the end-user.^[1]

This guide provides a comprehensive, field-proven framework for the structural elucidation and purity verification of N-[3-(1-Azepanyl)propyl]-N-methylamine. We will move beyond a simple listing of data points to explain the causality behind the selection of analytical techniques and the interpretation of the resulting data, ensuring a self-validating system of protocols for trustworthy results.

Foundational Physicochemical & Identity Data

Prior to undertaking advanced spectroscopic analysis, it is essential to confirm the basic physicochemical properties of the compound, which serve as the first-pass verification against supplier information.

Table 1: Core Identity and Physicochemical Properties

Property	Value	Source(s)
CAS Number	938459-01-9	[2]
Molecular Formula	C ₁₀ H ₂₂ N ₂	[1]
Molecular Weight	170.30 g/mol	[1]
Form	Solid	[1]
Hazard Profile	Irritant	
SMILES	CNCCCN1CCCCC1	[1]

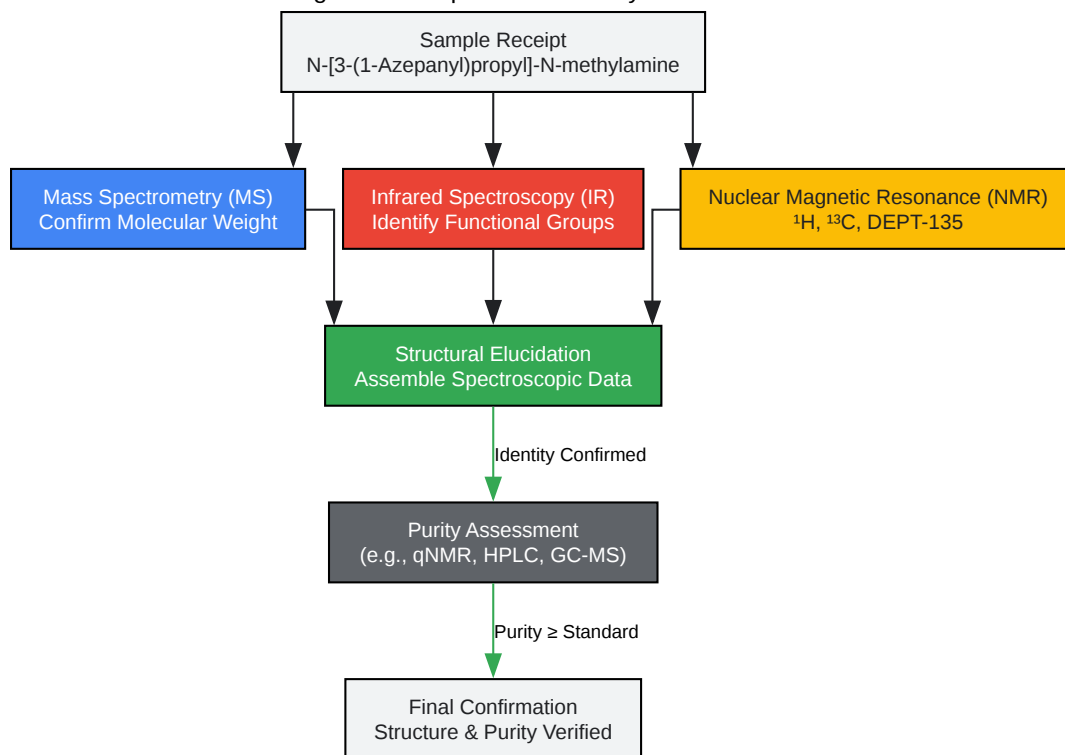
| InChI Key | URPNAVAVDRFKOZ-UHFFFAOYSA-N |[1] |

This foundational data provides the theoretical basis for all subsequent spectroscopic analysis. The molecular weight, for instance, is the primary target for mass spectrometry, while the molecular formula dictates the expected number of signals and integrations in nuclear magnetic resonance spectroscopy.

The Analytical Workflow: A Multi-Technique Approach

A single analytical technique is insufficient to provide unambiguous proof of structure and purity. A logical, multi-pronged workflow is required, where each step provides orthogonal data to validate the findings of the others. This constitutes a self-validating protocol, which is the cornerstone of analytical trustworthiness.

Figure 1: Comprehensive Analytical Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-[3-(1-Azepanyl)propyl]-N-methylamine AldrichCPR | Sigma-Aldrich [sigmaaldrich.cn]

- [2. N-\[3-\(1-Azepanyl\)propyl\]-N-methylamine suppliers & manufacturers in China \[m.chemicalbook.com\]](#)
- To cite this document: BenchChem. [N-[3-(1-Azepanyl)propyl]-N-methylamine characterization data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1342422/docs#n-3-1-azepanyl-propyl-n-methylamine-characterization-data\]](https://www.benchchem.com/product/b1342422/docs#n-3-1-azepanyl-propyl-n-methylamine-characterization-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)